Introduction: The Azepane Scaffold as a Privileged Structure in Medicinal Chemistry

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Compound of Interest

Compound Name:	*Tert-butyl 4-(methylamino)azepane-1-carboxylate*
CAS No.:	*878630-92-3*
Cat. No.:	*B1375351*

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The azepane ring, a seven-membered nitrogen-containing heterocycle, has firmly established itself as a "privileged structure" in the landscape of medicinal chemistry.[1][2] Unlike its smaller five- and six-membered counterparts that are widespread in drug discovery, the seven-membered azepane offers a unique and valuable three-dimensional chemical space.[3] Its inherent conformational flexibility allows for a wide array of substitutions, enabling medicinal chemists to meticulously fine-tune the physicochemical and pharmacokinetic properties of drug candidates.[1][4] This structural versatility has led to the discovery of azepane derivatives with a remarkable spectrum of pharmacological activities, including potent anticancer, neuroprotective, antiviral, and antimicrobial properties.[2][5][6]

This technical guide provides a comprehensive exploration of the applications of azepane derivatives in modern drug discovery. We will delve into their therapeutic potential across various disease areas, present quantitative biological data for comparative analysis, and provide detailed, field-proven experimental protocols for their evaluation. Furthermore, key signaling pathways will be visualized to offer a deeper understanding of their mechanisms of

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action, empowering researchers and drug development professionals to leverage the full potential of this versatile scaffold.

Therapeutic Applications of Azepane Derivatives

The flexible yet constrained nature of the azepane ring makes it an ideal scaffold for interacting with a diverse range of biological targets.[4] This has resulted in a wealth of research demonstrating its efficacy in multiple therapeutic domains.

Anticancer Activity

Azepane-based compounds have emerged as a promising class of anticancer agents.[5] Fused-ring systems, such as indole-fused azepines and dibenzo[b,f]azepine derivatives, have shown significant cytotoxic activity against various cancer cell lines.[7][8]

Mechanism of Action: The anticancer effects of azepane derivatives are often attributed to their ability to modulate critical cellular signaling pathways. A significant number of these compounds target the PI3K/Akt pathway, a central regulator of cell proliferation and survival that is frequently dysregulated in cancer.[1][9] Others function as DNA intercalating agents, disrupting DNA replication and leading to apoptosis.[8] Furthermore, certain derivatives have been shown to inhibit protein tyrosine phosphatases like PTPN2 and PTPN1, which are negative regulators of immune signaling, thereby enhancing anti-tumor immunity.[1]

Quantitative Biological Data: Anticancer Activity

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Compound Class/Derivative	Cell Line	IC50 (μM)	Reference
Oxazepien derivative 5b	CaCo-2 (Colon Carcinoma)	24.53	[1]
1,2,3-Triazole linked Tetrahydrocurcumin 4g	HCT-116 (Colon Carcinoma)	1.09	[1]
Benzo[a]phenazine derivative 7	Various	1-10	[1]
Azepano-betulinic amides	HCT-15 (Colon Cancer)	0.57 - 14.30	[10]

Signaling Pathway Visualization: PI3K/Akt Inhibition

The diagram below illustrates the PI3K/Akt signaling cascade and the potential point of intervention for inhibitory azepane derivatives.

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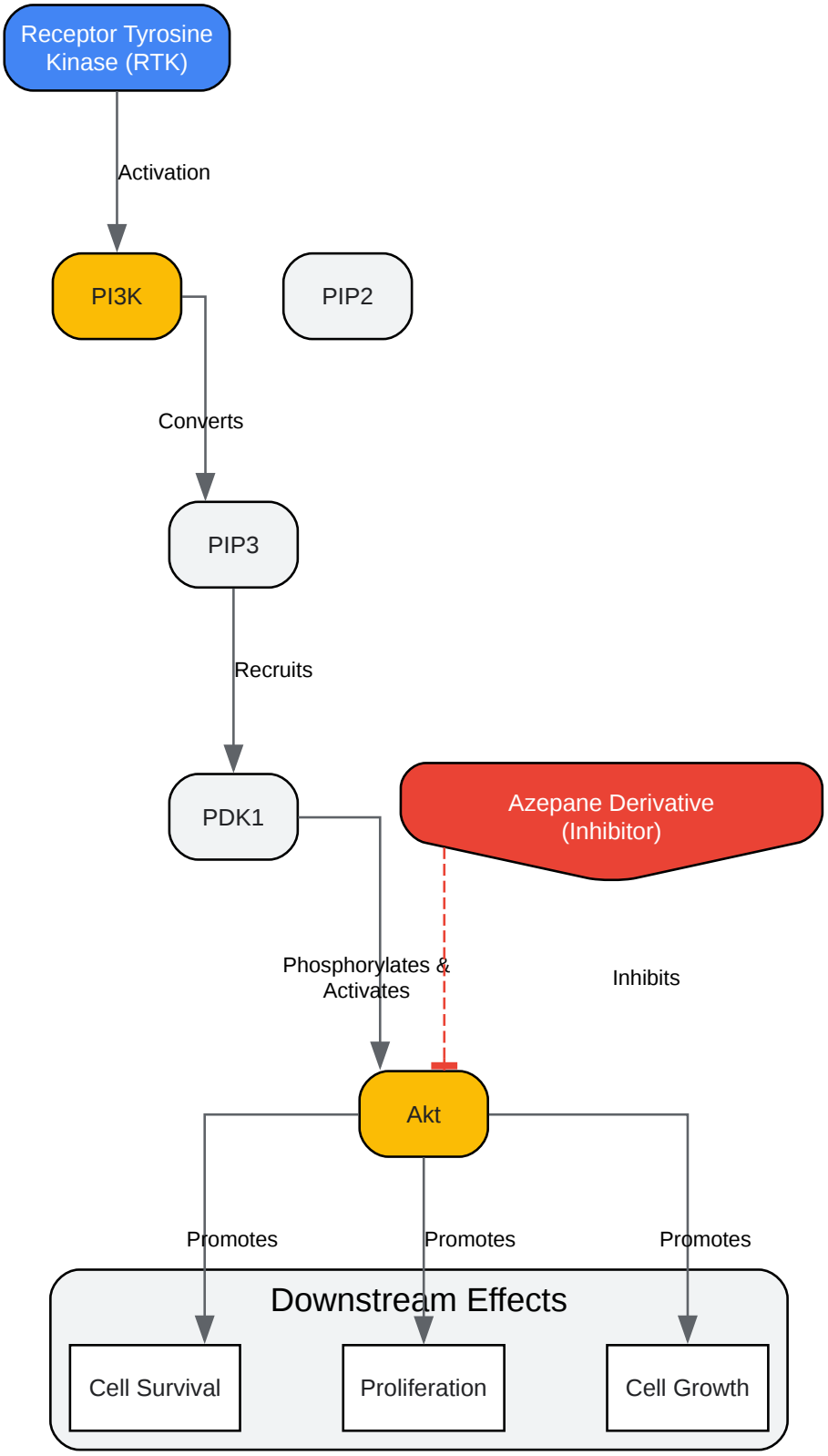

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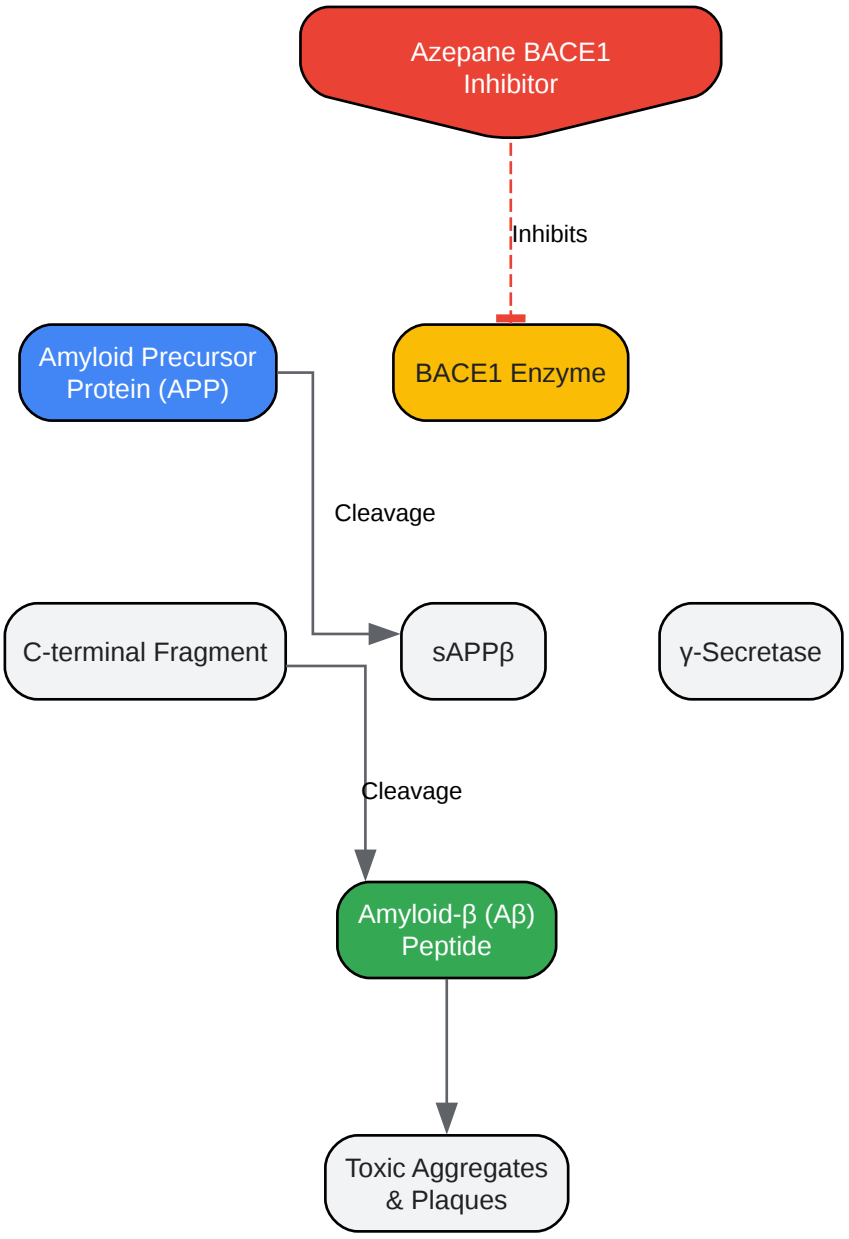

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Caption: Inhibition of Amyloid-β Production by Azepane BACE1 Inhibitors. [1]

Antiviral Activity

Derivatives of the azepane scaffold have demonstrated significant potential as antiviral agents, notably against Human Immunodeficiency Virus (HIV) and Hepatitis B Virus (HBV). [5][11]
Mechanism of Action:

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- HIV: Certain azepane derivatives, such as pyrrolobenzoxazepinones (PBOs), function as non-nucleoside reverse transcriptase inhibitors (NNRTIs). [12]They bind to a non-catalytic site on the HIV reverse transcriptase enzyme, altering its shape and preventing the conversion of viral RNA to DNA, a critical step in the viral life cycle. Some of these compounds achieve high concentrations in the brain, a crucial advantage for targeting viral reservoirs. [12]* HBV: A novel approach in HBV treatment involves targeting the viral capsid. Azepane derivatives are being investigated as capsid assembly inhibitors. [13]By disrupting the formation of the protective protein shell around the viral genome, these compounds can halt viral replication. This mechanism may be less susceptible to the development of drug resistance compared to traditional enzyme-targeting antivirals. [13]

Antimicrobial Activity

The structural diversity of azepane derivatives also extends to antimicrobial applications, with demonstrated activity against various bacterial strains, including multidrug-resistant pathogens. [2][6][14]For instance, certain azepano-triterpenoid derivatives have shown potent antimicrobial activity against methicillin-resistant Staphylococcus aureus (MRSA), with Minimum Inhibitory Concentrations (MICs) exceeding that of the antibiotic vancomycin. [11]

Detailed Application Protocols

Reproducibility is the cornerstone of scientific advancement. The following protocols are provided as self-validating systems for the evaluation of azepane derivatives. The causality behind key steps is explained to ensure a deep understanding of the methodology.

Protocol 1: Anticancer Activity (MTT Cell Viability Assay)

This assay measures the metabolic activity of cells as an indicator of cell viability. Viable cells with active mitochondrial dehydrogenases reduce the yellow tetrazolium salt (MTT) to purple formazan crystals. [1] Methodology:

- Cell Seeding: Plate cancer cells in a 96-well plate at a predetermined optimal density (e.g., 5,000-10,000 cells/well). Incubate overnight (~16-24 hours) at 37°C with 5% CO_2.
    - Causality: The overnight incubation allows cells to adhere to the plate and recover from the stress of plating, ensuring they are in a healthy, exponential growth phase before treatment.

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- Compound Treatment: Prepare serial dilutions of the azepane test compound in culture medium. Remove the old medium from the cells and add the compound-containing medium. Include a vehicle control (e.g., DMSO, the solvent used to dissolve the compound) and a positive control (a known cytotoxic agent).
    - Causality: A serial dilution series is essential for determining the dose-response relationship and calculating the IC50 value. The vehicle control ensures that the observed effects are due to the compound and not the solvent.
- Incubation: Incubate the plates for a specified period (e.g., 48 or 72 hours) at 37°C with 5% CO_2.
    - Causality: This duration is typically sufficient to observe the compound's effect on cell proliferation and viability. The optimal time may vary depending on the cell line's doubling time and the compound's mechanism.
- MTT Addition: Add MTT solution (e.g., 20 µL of a 5 mg/mL solution) to each well and incubate for an additional 2-4 hours.
    - Causality: During this incubation, only viable cells can reduce the MTT, directly linking the formazan product to the number of living cells.
- Formazan Solubilization: Carefully remove the medium and add a solubilizing agent (e.g., 150 µL of DMSO or isopropanol with 0.04 N HCl) to each well to dissolve the purple formazan crystals.
- Absorbance Measurement: Read the absorbance at a wavelength of ~570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control. Determine the IC50 value, which is the concentration of the compound that inhibits cell growth by 50%, using non-linear regression analysis. [1]

Protocol 2: BACE1 Enzyme Inhibition Assay (Fluorogenic)

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This protocol details a biochemical assay to measure the direct inhibitory effect of azepane derivatives on the BACE1 enzyme. [1] Methodology:

- Reagent Preparation: Prepare the assay buffer (e.g., 50 mM sodium acetate, pH 4.5), a fluorogenic BACE1 substrate, and the recombinant human BACE1 enzyme solution.
- Inhibitor Preparation: Prepare serial dilutions of the azepane test compounds in the assay buffer or DMSO.
- Assay Setup: In a 96-well black plate (to minimize light scatter), add the assay buffer, the BACE1 enzyme, and the test compound or a known BACE1 inhibitor (positive control).
    - Causality: Pre-incubating the enzyme with the inhibitor for a short period (e.g., 15 minutes) allows for the binding interaction to reach equilibrium before the reaction is initiated.
- Reaction Initiation: Initiate the enzymatic reaction by adding the fluorogenic BACE1 substrate to all wells.
    - Causality: The substrate is designed to be non-fluorescent until it is cleaved by BACE1, releasing a fluorescent product. The rate of fluorescence increase is directly proportional to enzyme activity.
- Incubation: Incubate the plate at 37°C for a specified time (e.g., 60 minutes) in the dark to prevent photobleaching of the fluorophore.
- Fluorescence Measurement: Measure the fluorescence intensity using a fluorescence plate reader with excitation and emission wavelengths appropriate for the specific substrate (e.g., Ex/Em = 335/495 nm).
- Data Analysis: Calculate the percentage of BACE1 inhibition for each compound concentration relative to a no-inhibitor control. Determine the IC50 value by fitting the data to a dose-response curve. [1]

Protocol 3: Minimum Inhibitory Concentration (MIC) Assay

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This protocol determines the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism. [1] Methodology:

- Compound Dilution: Prepare serial twofold dilutions of the azepane compound in a suitable broth medium (e.g., Mueller-Hinton Broth) in a 96-well microtiter plate.
- Inoculum Preparation: Prepare a standardized inoculum of the test microorganism (e.g., S. aureus) to a concentration of approximately 5 x 10^5 CFU/mL.
    - Causality: A standardized inoculum is critical for the reproducibility of the assay. Too high an inoculum can overwhelm the antimicrobial agent, leading to falsely high MIC values.
- Inoculation: Inoculate each well of the microtiter plate with the bacterial suspension. Include a growth control (broth + bacteria, no compound) and a sterility control (broth only, no bacteria).
- Incubation: Incubate the plate at an appropriate temperature (e.g., 37°C) for 18-24 hours.
- MIC Determination: The MIC is the lowest concentration of the compound at which there is no visible turbidity (growth) in the well. This can be assessed visually or by measuring the optical density at 600 nm.

Conclusion and Future Directions

The azepane scaffold is a testament to the power of structural diversity in drug discovery. [6]Its unique seven-membered ring provides a flexible and highly adaptable platform for designing novel therapeutics against a wide range of diseases. [1]The successful applications in oncology, neurodegeneration, and infectious diseases highlight its position as a truly privileged motif.

Future research will undoubtedly focus on expanding the chemical space of azepane derivatives through innovative synthetic strategies, including more efficient and stereoselective methodologies. [3][15]Continued investigation into structure-activity relationships (SAR) and mechanisms of action will be crucial for optimizing the potency, selectivity, and safety profiles of these compounds, ultimately translating their immense potential into clinically successful therapeutics. [1]

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